

# Physical properties of 2-Cyclopropylethanol (boiling point, density)

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## Compound of Interest

Compound Name: 2-Cyclopropylethanol

Cat. No.: B145733

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## Technical Guide: Physical Properties of 2-Cyclopropylethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2-Cyclopropylethanol** (CAS No. 2566-55-4), a valuable intermediate in organic synthesis. The data presented is curated for professionals in research and development who require accurate physical constants for process design, reaction modeling, and quality control.

### Core Physical Properties

The boiling point and density are fundamental physical constants that are critical for the handling, purification, and reaction scale-up of **2-Cyclopropylethanol**. The experimentally determined values for these properties are summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	137-138 °C	At 760 mmHg
127.3 °C	At 760 mmHg	
Density	0.975 g/cm <sup>3</sup> (Predicted)	Standard Conditions
1.0 g/cm <sup>3</sup>	Standard Conditions	

## Experimental Protocols for Property Determination

While specific experimental documentation for **2-Cyclopropylethanol** is not publicly detailed, the following are standard, internationally recognized methodologies for determining the boiling point and density of organic liquids.

### Boiling Point Determination (Distillation Range)

Methodology: The boiling point of **2-Cyclopropylethanol** is determined following a procedure analogous to the ASTM D1078 Standard Test Method for Distillation Range of Volatile Organic Liquids.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Principle: This method ascertains the distillation range of a liquid by measuring the temperature of the vapor as the liquid is distilled under controlled conditions.

Detailed Procedure:

- A measured volume of **2-Cyclopropylethanol** is placed in a distillation flask.
- The flask is heated, and the temperature of the vapor is monitored with a calibrated thermometer.
- The initial boiling point is recorded as the temperature at which the first drop of distillate falls from the condenser.
- The final boiling point is the maximum temperature recorded during the distillation.
- The boiling range provides an indication of the purity of the substance. For a pure compound like **2-Cyclopropylethanol**, this range is expected to be narrow.

### Density Determination

Methodology: The density of **2-Cyclopropylethanol** is determined using a method consistent with the OECD Guideline 109 for the Testing of Chemicals: Density of Liquids and Solids.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Principle: This guideline outlines several methods for density determination. The most common for liquids are the hydrometer, oscillating densitometer, and pycnometer methods.[\[5\]](#)[\[8\]](#) The

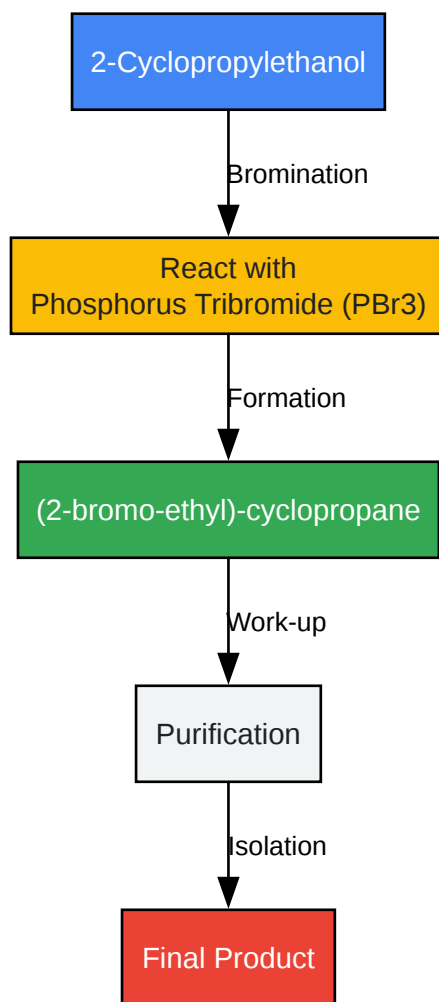
pycnometer method is highly accurate and suitable for this compound.

Detailed Procedure (Pycnometer Method):

- A pycnometer, a glass flask with a precise volume, is thoroughly cleaned, dried, and weighed empty.
- The pycnometer is then filled with **2-Cyclopropylethanol**, ensuring no air bubbles are trapped.
- The filled pycnometer is brought to a constant, known temperature in a water bath.
- The pycnometer is weighed again.
- The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

## Synthetic Workflow: A Key Application

**2-Cyclopropylethanol** serves as a precursor in the synthesis of other valuable cyclopropane derivatives. A notable application is its conversion to (2-bromo-ethyl)-cyclopropane. The logical workflow for this synthesis is depicted below.



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Caption: Synthesis of (2-bromo-ethyl)-cyclopropane.

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